

Application Notes and Protocols for Gene Expression Analysis Following Crebinostat Administration

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Compound of Interest

Compound Name: *Crebinostat*

Cat. No.: *B1669605*

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Introduction

Crebinostat is a potent, brain-penetrant histone deacetylase (HDAC) inhibitor with significant potential for the treatment of cognitive disorders. By modulating chromatin structure and facilitating gene expression, **Crebinostat** has been shown to enhance synaptic plasticity and memory.^{[1][2][3]} These application notes provide a comprehensive overview of the molecular effects of **Crebinostat** on gene expression and detail the experimental protocols for its study.

Crebinostat functions primarily by inhibiting class I HDACs (HDAC1, 2, 3) and class IIb HDAC6.^{[1][4][5]} This inhibition leads to an increase in histone acetylation, particularly of histone H3 and H4, which relaxes chromatin structure and allows for the transcription of genes involved in neuroplasticity.^{[1][4][5]} A key downstream effect of **Crebinostat** is the enhancement of CREB (cAMP response element-binding protein)-mediated transcription, a critical pathway for long-term memory formation.^{[1][5][6]}

Data Presentation

The following tables summarize the quantitative data on **Crebinostat**'s activity and its effects on gene and protein expression as reported in preclinical studies.

Table 1: In Vitro Inhibitory and Cellular Activity of Crebinostat

Target	Parameter	Value	Reference
HDAC1	IC50	0.7 nM	[4] [7] [8]
HDAC2	IC50	1.0 nM	[4] [7] [8]
HDAC3	IC50	2.0 nM	[4] [7] [8]
HDAC6	IC50	9.3 nM	[4] [7] [8]
HDAC8	IC50	Weaker Inhibition	[1] [4]
HDAC4, 5, 7, 9	IC50	No Significant Inhibition	[1] [4]
Neuronal Histone Acetylation (ACh3K9)	EC50	0.18 μ M	[7]
Neuronal Histone Acetylation (ACh4K12)	EC50	0.29 μ M	[7]

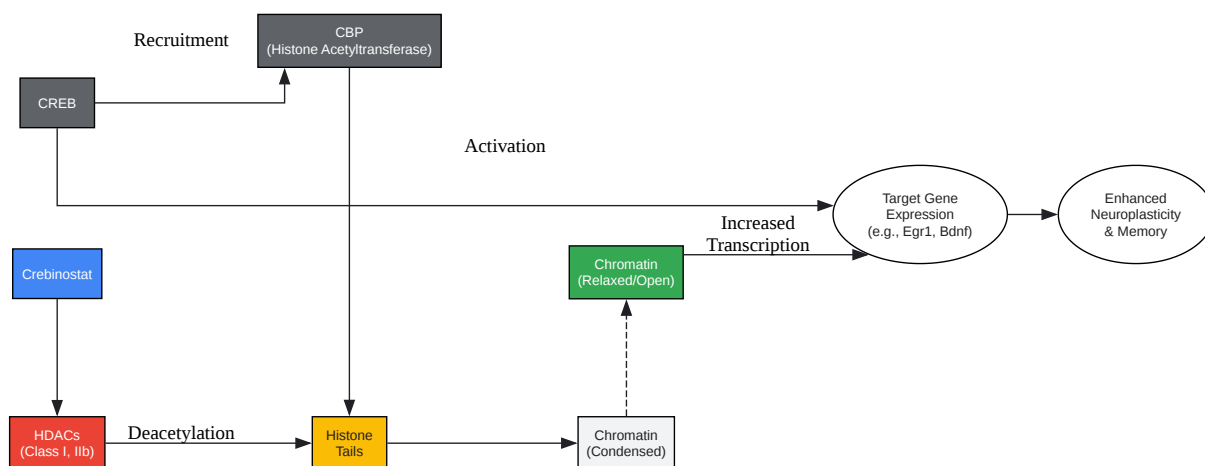
Table 2: Summary of Gene Expression Changes in Mouse Primary Neurons Following Crebinostat Treatment

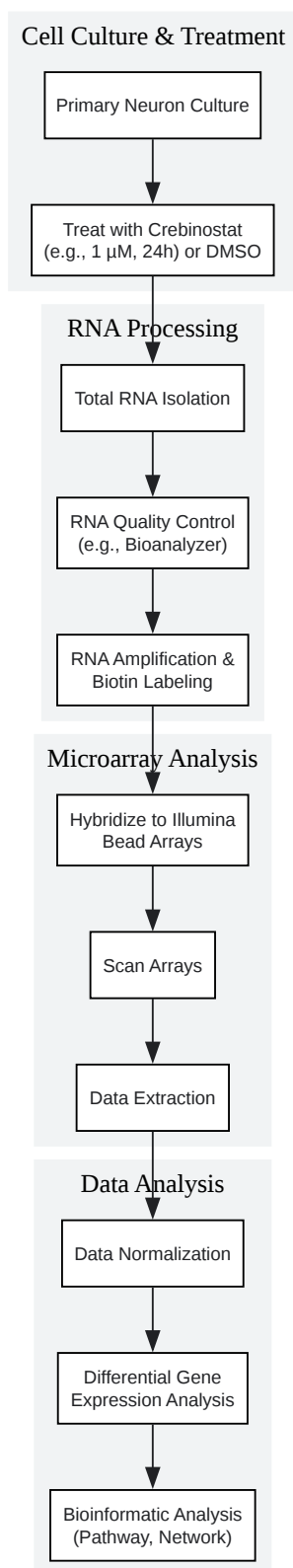
Gene	Regulation	Method of Analysis	Reference
Egr1 (Early growth response 1)	Upregulated	CREB reporter gene assay, RT-PCR	[1] [4] [7]
Bdnf (Brain-derived neurotrophic factor)	Upregulated	RT-PCR, Whole-genome transcriptome	[1]
Grn (Granulin)	Upregulated	RT-PCR	[1]
Mapt (Tau)	Downregulated	RT-PCR	[1]
Hspa1b (Hsp70)	Upregulated	Not Specified	[7]

Note: A comprehensive list of differentially expressed genes from whole-genome transcriptome profiling studies was referenced in supplementary materials of the primary literature but was not publicly accessible.

Signaling Pathway Visualization

The following diagram illustrates the proposed mechanism of action for **Crebinostat** in modulating gene expression.





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